

Reactive Red 180: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Reactive red 180*

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An In-depth Examination of the Azo Dye **Reactive Red 180**, Including its Physicochemical Properties, Synthesis, Analytical Methods, and Applications.

Introduction

Reactive Red 180, identified by the Colour Index number C.I. 181055 and CAS number 72828-03-6, is a synthetically produced monoazo dye.[1][2] As a member of the reactive dye class, it is distinguished by its ability to form covalent bonds with the functional groups present in textile fibers, resulting in excellent wash fastness.[3] This property has led to its widespread use in the textile industry for dyeing cellulosic fibers such as cotton and linen.[4][5] Beyond textiles, **Reactive Red 180** also finds applications in experimental research, including monitoring electrochemical oxidation and in studies on wastewater treatment.[6] This technical guide provides a detailed overview of **Reactive Red 180** for researchers, scientists, and drug development professionals, covering its fundamental chemistry, quantitative data, experimental protocols, and relevant biological and environmental pathways.

Physicochemical and Quantitative Data

A summary of the key physicochemical properties of **Reactive Red 180** is presented in the tables below, offering a consolidated reference for experimental design and analysis.

Table 1: General and Chemical Properties of **Reactive Red 180**

Property	Value	Reference(s)
Chemical Name	tetrasodium;5-benzamido-4-hydroxy-3-[[1-sulfonato-6-(2-sulfonatooxyethylsulfonyl)naphthalen-2-yl]diazanyl]naphthalene-2,7-disulfonate	[7]
Synonyms	C.I. Reactive Red 180, Reactive Red F3B, Reactive Red KN-3B	[2]
CAS Number	72828-03-6	[2]
Molecular Formula	C ₂₉ H ₁₉ N ₃ Na ₄ O ₁₇ S ₅	[1]
Molecular Weight	933.76 g/mol	[1]
Appearance	Red to dark red powder	[8]
Molecular Structure	Single azo class	[1]

Table 2: Solubility and Stability Data

Property	Value	Reference(s)
Water Solubility	50 g/L	[1]
DMSO Solubility	100 mg/mL (requires sonication)	[9]
Melting Point	215 - 217 °C	[10]
Stability (Bulk)	No decomposition after 30 days at 60 °C (analyzed by UV, HPLC)	[10]
Stability (Solution)	No decomposition in 5% methanol (0.5 mg/mL) after 9 days (analyzed by UV)	[10]

Table 3: Spectroscopic and Toxicological Data

Property	Value	Reference(s)
Maximum Absorbance (λ_{max})	540 nm	[11]
Toxicity to Fish (Danio rerio)	LC50: > 89 mg/L (96 h)	[12]
Toxicity to Daphnia	EC50: > 1000 mg/L (48 h)	[12]
Toxicity to Algae	EC50: 63.6 mg/L (72 h)	[12]
Toxicity to Microorganisms	IC50: > 1000 mg/L (99 h)	[12]

Experimental Protocols

This section provides detailed methodologies for key experiments involving **Reactive Red 180**, including its synthesis, application in textile dyeing, biodegradation, and analytical determination.

Synthesis of Reactive Red 180

The synthesis of **Reactive Red 180** is a two-step process involving diazotization followed by a coupling reaction.[2]

Protocol:

- Diazotization of Diazo Component:
 - The diazo component, 2-Amino-6-(2-(sulfooxy)ethylsulfonyl)naphthalene-1-sulfonic acid, is dissolved in an acidic aqueous solution (e.g., hydrochloric acid).
 - The solution is cooled to 0-5 °C in an ice bath.
 - A solution of sodium nitrite is added dropwise while maintaining the low temperature to form the diazonium salt. The completion of the diazotization is monitored using starch-iodide paper.
- Coupling Reaction:
 - The coupling component, 4-Formamido-5-hydroxynaphthalene-2,7-disulfonic acid, is dissolved in an alkaline aqueous solution.
 - The freshly prepared diazonium salt solution is slowly added to the coupling component solution, maintaining a specific pH and temperature to facilitate the azo coupling reaction.
 - The reaction mixture is stirred until the coupling is complete, which can be monitored by techniques such as thin-layer chromatography.
- Isolation and Purification:
 - The synthesized **Reactive Red 180** is precipitated from the reaction mixture by salting out (e.g., with sodium chloride).
 - The precipitate is then filtered, washed, and dried to yield the final product.

Application in Textile Dyeing (Exhaust Dyeing of Cotton)

This protocol describes a typical exhaust dyeing process for cotton fabric with **Reactive Red 180**.

Materials and Reagents:

- Cotton fabric (pre-scoured and bleached)
- **Reactive Red 180**
- Sodium chloride (Glauber's salt)
- Sodium carbonate (soda ash)
- Wetting agent
- Sequestering agent
- Detergent (for wash-off)

Protocol:

- Pre-treatment: The cotton fabric is thoroughly washed with a detergent solution to remove any impurities and then rinsed.[10]
- Dye Bath Preparation:
 - The dye bath is prepared with water at a liquor ratio (ratio of the weight of the goods to the volume of the dye liquor) typically between 1:10 and 1:20.
 - A wetting agent and a sequestering agent are added to the bath.
- Dyeing Process:
 - The pre-wetted cotton fabric is introduced into the dye bath.
 - The calculated amount of **Reactive Red 180** is dissolved in a small amount of warm water and then added to the dye bath.[10]
 - The temperature is gradually raised to the dyeing temperature (typically 60-80°C for hot brand reactive dyes).
 - Sodium chloride is added in portions to aid the exhaustion of the dye onto the fabric.[12]
 - The dyeing is continued for 30-60 minutes to allow for dye penetration and leveling.

- Fixation:
 - After the exhaustion phase, the pH of the dye bath is raised to approximately 10.5-11.5 by adding a pre-dissolved solution of sodium carbonate. This initiates the covalent bonding between the dye and the cellulose fibers.[13]
 - The dyeing is continued for another 30-60 minutes for complete fixation.
- Post-treatment (Wash-off):
 - The dyed fabric is rinsed with cold water to remove unfixed dye.
 - A soaping treatment is carried out at or near the boil with a detergent to remove hydrolyzed dye and improve wash fastness.
 - The fabric is then rinsed thoroughly and dried.[1]

Biodegradation of Reactive Red 180

This protocol outlines a general procedure for assessing the biodegradation of **Reactive Red 180** using a bacterial culture, such as *Citrobacter* sp. CK3.[7]

Materials and Reagents:

- Bacterial strain capable of degrading **Reactive Red 180** (e.g., *Citrobacter* sp. CK3)
- Nutrient broth or a suitable growth medium
- **Reactive Red 180**
- Carbon source (e.g., glucose)
- Sterile flasks or bioreactor
- Spectrophotometer

Protocol:

- **Inoculum Preparation:** A fresh culture of the selected bacterial strain is grown in a suitable nutrient broth.
- **Biodegradation Medium:** A mineral salts medium is prepared and supplemented with **Reactive Red 180** at a specific concentration (e.g., 100 mg/L) and a carbon source like glucose.
- **Inoculation and Incubation:** The biodegradation medium is inoculated with the prepared bacterial culture. The flasks are incubated under specific conditions (e.g., anaerobic, pH 7.0, 32 °C) for a defined period.^[7]
- **Monitoring Decolorization:** At regular intervals, samples are withdrawn from the flasks. The bacterial cells are removed by centrifugation or filtration.
- **Analysis:** The absorbance of the supernatant is measured at the λ_{max} of **Reactive Red 180** (540 nm) using a spectrophotometer to determine the extent of decolorization. The percentage of decolorization is calculated using the formula: $\text{Decolorization (\%)} = \frac{[(\text{Initial Absorbance} - \text{Final Absorbance}) / \text{Initial Absorbance}] \times 100$
- **Analysis of Degradation Products:** Techniques like High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS) can be used to identify the intermediate and final products of biodegradation.

Analytical Methods

3.4.1. UV-Visible Spectrophotometry

This method is used to determine the concentration of **Reactive Red 180** in a solution.

Protocol:

- **Preparation of Standard Solutions:** A series of standard solutions of **Reactive Red 180** with known concentrations are prepared in a suitable solvent (e.g., deionized water).
- **Measurement of Absorbance:** The absorbance of each standard solution is measured at the maximum absorbance wavelength (λ_{max}) of 540 nm using a UV-Vis spectrophotometer.^[11]

- **Calibration Curve:** A calibration curve is constructed by plotting the absorbance values against the corresponding concentrations of the standard solutions.
- **Sample Analysis:** The absorbance of the unknown sample is measured at 540 nm, and its concentration is determined from the calibration curve.

3.4.2. Liquid Chromatography-Mass Spectrometry (LC-MS/MS)

This technique is employed for the identification and quantification of **Reactive Red 180** and its degradation products.

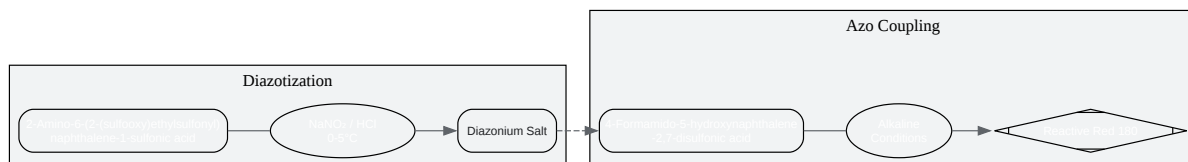
Protocol:

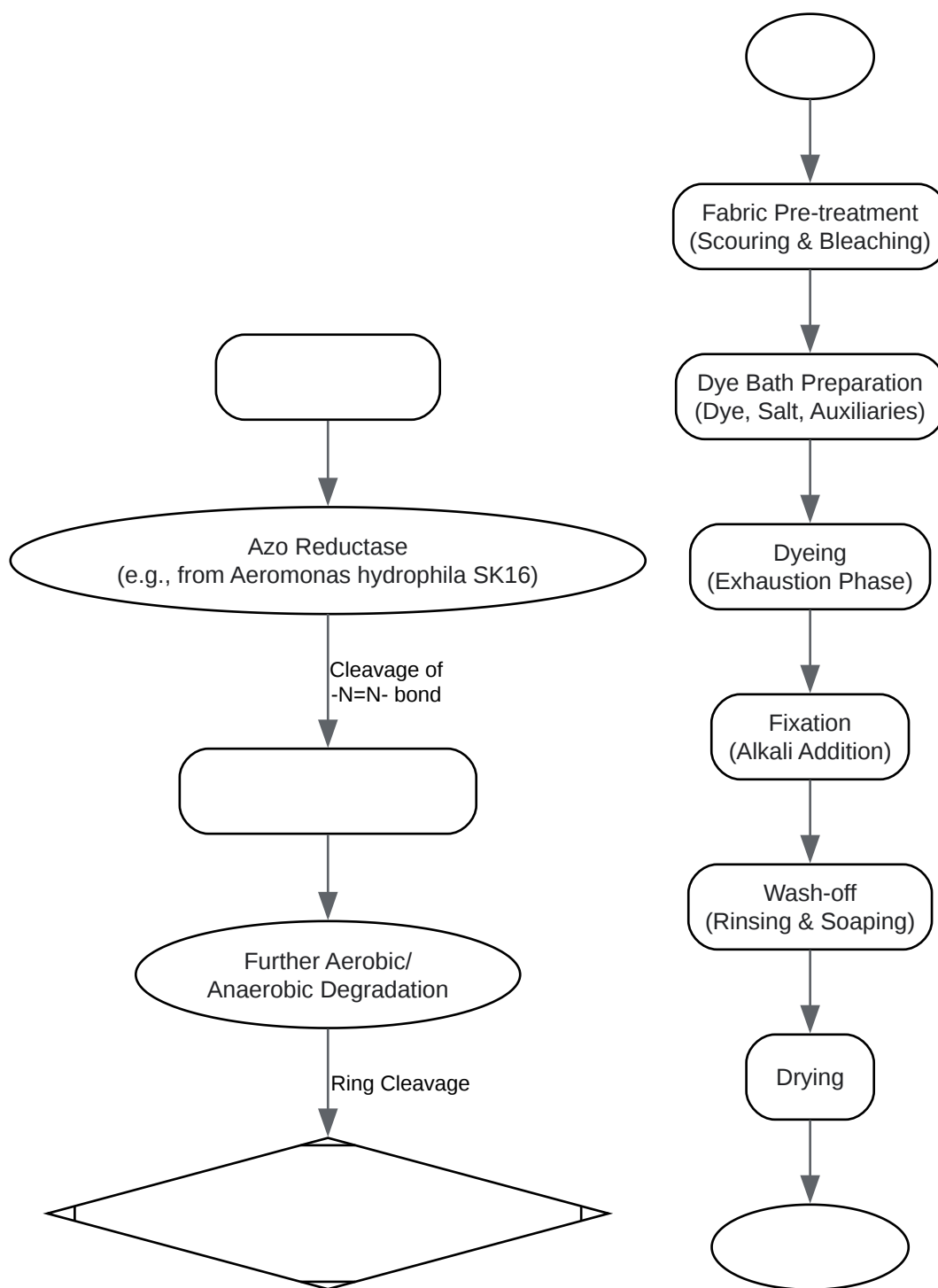
- **Sample Preparation:**
 - For textile samples, the dye is extracted using a suitable solvent (e.g., methanol) with the aid of sonication. The extract is then filtered and concentrated.[13]
 - For aqueous samples from degradation studies, the sample may require solid-phase extraction (SPE) for cleanup and concentration.
 - For analysis of azo dye cleavage products, a reductive cleavage step using reagents like sodium dithionite or tin(II) chloride is performed prior to analysis.[14]
- **LC Separation:** The prepared sample is injected into a liquid chromatograph equipped with a suitable column (e.g., C18). A gradient elution program with a mobile phase consisting of solvents like water with formic acid and methanol or acetonitrile is used to separate the components.[13]
- **MS/MS Detection:** The eluent from the LC column is introduced into a tandem mass spectrometer. The instrument is operated in a specific mode (e.g., multiple reaction monitoring - MRM) to selectively detect and quantify the target analytes based on their specific precursor and product ion transitions.

Signaling Pathways and Experimental Workflows

Visual representations of key processes involving **Reactive Red 180** are provided below using the DOT language for Graphviz.

Synthesis of Reactive Red 180





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